

A Comprehensive Technical Profile of 5-Chloro-2-nitroanisole

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Compound of Interest

Compound Name: 5-Chloro-2-nitroanisole

Cat. No.: B032773

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This guide provides an in-depth overview of the chemical and physical properties of **5-Chloro-2-nitroanisole**, tailored for researchers, scientists, and professionals in drug development. The document details its appearance, melting point, and includes a standardized protocol for its characterization.

Physicochemical Properties

5-Chloro-2-nitroanisole is an aromatic organic compound with the chemical formula $C_7H_6ClNO_3$. For ease of reference and comparison, its key quantitative properties are summarized in the table below.

Property	Value	Source
Melting Point	70-72 °C	[1][2]
Boiling Point	289.1 ± 20.0 °C (Predicted)	[2]
Density	1.4219 (Rough Estimate)	[2]
Refractive Index	1.6000 (Estimate)	[2]
Molecular Weight	187.58 g/mol	
CAS Number	6627-53-8	[1][2][3]

Appearance and Solubility

5-Chloro-2-nitroanisole typically presents as a powder[1]. It is soluble in chloroform and ethyl acetate[2]. For optimal stability, it should be stored in a dry, room temperature environment in a sealed container[2].

Experimental Protocol: Melting Point Determination

The following outlines a standard methodology for determining the melting point of **5-Chloro-2-nitroanisole**, a critical parameter for verifying its purity.

Objective: To accurately determine the melting point range of a **5-Chloro-2-nitroanisole** sample.

Apparatus:

- Digital melting point apparatus or a traditional Thiele tube setup.
- Capillary tubes (sealed at one end).
- Spatula.
- Mortar and pestle.
- Sample of **5-Chloro-2-nitroanisole**.

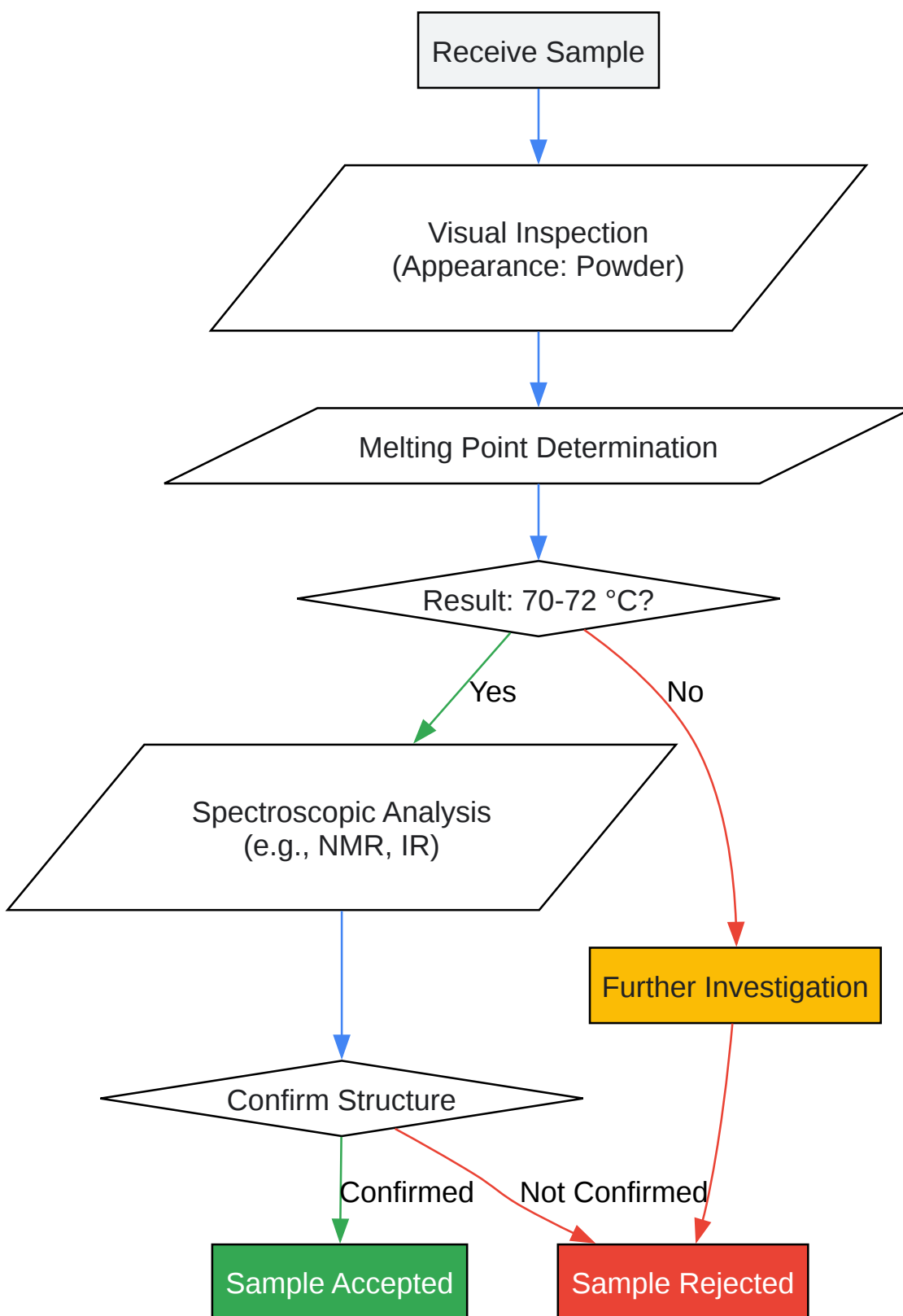
Procedure:

- Sample Preparation: Ensure the **5-Chloro-2-nitroanisole** sample is completely dry and finely powdered. If necessary, use a mortar and pestle to gently grind the crystalline solid into a fine powder.
- Capillary Tube Loading: Pack the dry powder into a capillary tube to a height of 2-3 mm by tapping the sealed end of the tube on a hard surface.
- Apparatus Setup:
 - Digital Apparatus: Place the capillary tube into the designated slot in the heating block. Set the starting temperature to approximately 10-15 °C below the expected melting point (70 °C). Set a ramp rate of 1-2 °C per minute for an accurate determination.

- Thiele Tube: Secure the capillary tube to a thermometer with a rubber band, aligning the sample with the thermometer bulb. Immerse the setup in the Thiele tube's oil bath, ensuring the oil level is above the top of the sample.
- Heating and Observation:
 - Digital Apparatus: Start the heating program. Observe the sample through the magnified viewing window.
 - Thiele Tube: Gently heat the side arm of the Thiele tube with a Bunsen burner to create a convection current for uniform heating.
- Data Recording: Record the temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample has completely liquefied. The melting point is reported as this range. A pure substance will typically have a sharp melting range of 1-2 °C.

Compound Identification Workflow

The following diagram illustrates a typical workflow for the identification and quality control of a received sample of **5-Chloro-2-nitroanisole**.



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Workflow for **5-Chloro-2-nitroanisole** ID.

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References

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